

Personal protective equipment for handling 5-Bromo-2-nitroaniline

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Compound of Interest

Compound Name: 5-Bromo-2-nitroaniline

Cat. No.: B184017

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Essential Safety and Handling Guide for 5-Bromo-2-nitroaniline

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) requirements, operational procedures, and disposal plans for handling **5-Bromo-2-nitroaniline**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- Name: **5-Bromo-2-nitroaniline**
- CAS Number: 5228-61-5
- Molecular Formula: $C_6H_5BrN_2O_2$ [\[1\]](#)

Hazard Identification and Classification

5-Bromo-2-nitroaniline is a hazardous chemical that requires careful handling to prevent exposure. The primary hazards are summarized below.

Hazard Classification	Description
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled.[1]
Skin Corrosion/Irritation	Causes skin irritation.[1][2]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation.[1][2]
Respiratory Irritation	May cause respiratory irritation.[1][2]
Allergic Skin Reaction	May cause an allergic skin reaction.[2]
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects. [2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure when handling **5-Bromo-2-nitroaniline**. The following table outlines the recommended equipment.

Protection Type	Specification	Rationale and Standards
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	Conforming to EN166 (EU) or NIOSH (US) standards is recommended to protect against splashes.[3]
Skin Protection	Chemically resistant, impervious gloves (e.g., Butyl, Neoprene, or Viton over Nitrile). A flame-resistant lab coat worn over personal clothing. Closed-toe, chemical-resistant shoes.	Double-gloving provides robust protection against skin absorption.[4] Impervious clothing and footwear prevent skin contact.[3][4]
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If dust or aerosols are likely to be generated, a NIOSH-approved respirator with an appropriate particulate filter may be necessary.	A fume hood is the primary engineering control to prevent inhalation.[4] A respirator provides an additional layer of protection.

Operational Plan: Safe Handling Protocol

A systematic approach to handling **5-Bromo-2-nitroaniline** is critical to minimize exposure risk.

1. Preparation:

- Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
- Verify the functionality of the nearest safety shower and eyewash station.
- Assemble all necessary equipment (e.g., spatulas, glassware, weighing paper) and reagents before starting.
- Put on all required PPE as specified in the table above.

2. Weighing and Transfer:

- Conduct all weighing and transfer operations within a chemical fume hood to minimize inhalation exposure.
- Handle the compound carefully to avoid generating dust.
- Use a spatula for transfers. Avoid pouring the solid directly from the container if it is a powder.

3. During the Experiment:

- Keep all containers with **5-Bromo-2-nitroaniline** tightly sealed when not in use.
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- If any sign of exposure occurs, follow the first aid procedures outlined below.

4. Post-Experiment:

- Decontaminate all work surfaces and equipment thoroughly after use.
- Remove PPE carefully, avoiding self-contamination.
- Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2] [5]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if irritation develops or persists. [2] [5] [6]
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. If breathing is difficult, trained personnel may administer oxygen. Get medical attention as soon as possible. [3] [5] [6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately. [3] [5] [6]

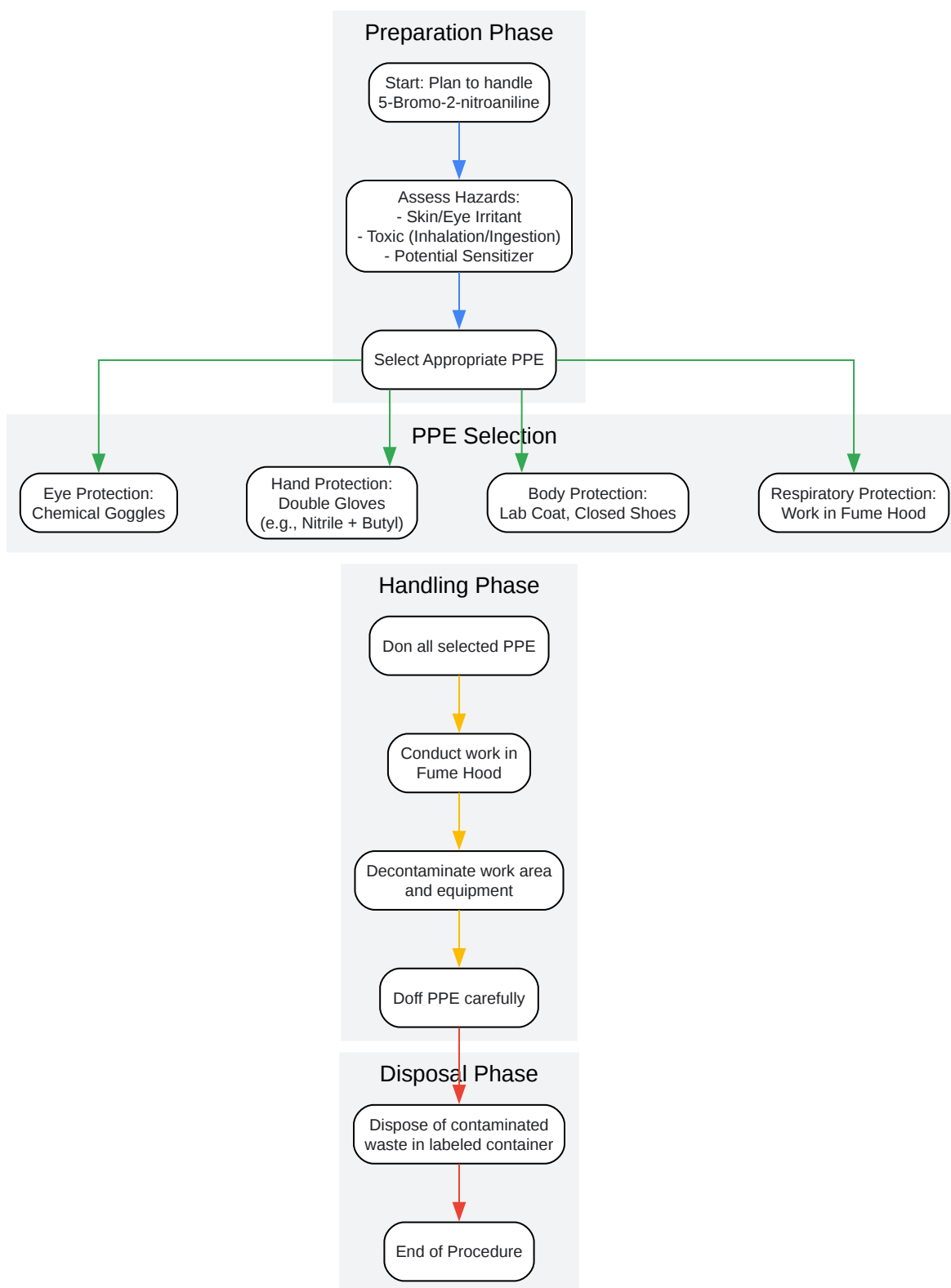
Disposal Plan

Chemical waste containing **5-Bromo-2-nitroaniline** must be managed according to institutional and regulatory guidelines.

- **Waste Collection:** Collect all waste material (including residual compound and contaminated consumables like weighing paper and gloves) in a suitable, labeled, and sealed container.
- **Labeling:** Ensure the waste container is clearly labeled as "Hazardous Waste" and includes "**5-Bromo-2-nitroaniline**" as a component.
- **Storage:** Store the hazardous waste in a designated, well-ventilated area, away from incompatible materials.
- **Disposal:** Dispose of the hazardous waste through your institution's designated chemical waste disposal program. Do not dispose of it down the drain or in regular trash.[\[2\]](#)

Workflow for PPE Selection and Handling

The following diagram illustrates the decision-making process for selecting and using appropriate PPE when working with **5-Bromo-2-nitroaniline**.



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Caption: Workflow for PPE selection and safe handling of **5-Bromo-2-nitroaniline**.

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